

Difluoroiodomethane stability and storage conditions

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Compound of Interest

Compound Name: *Difluoroiodomethane*

Cat. No.: *B073695*

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An In-depth Technical Guide to the Stability and Storage of **Difluoroiodomethane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and storage conditions for **difluoroiodomethane** (CHF_2I). The information is compiled from safety data sheets, academic publications, and chemical supplier information. Due to a lack of extensive direct studies on **difluoroiodomethane**, data from analogous compounds have been included to provide insights into its expected chemical behavior.

Physicochemical Properties

Difluoroiodomethane is a colorless to almost colorless liquid with a low boiling point, making it a volatile compound at room temperature.^[1] It is classified as a flammable liquid and gas under pressure.^{[2][3]}

Property	Value	Source(s)
Molecular Formula	CHF ₂ I	[1][2]
Molecular Weight	177.92 g/mol	[1]
Boiling Point	21.6 °C (70.9 °F; 294.8 K)	[1]
Melting Point	-122.0 °C (-187.6 °F; 151.2 K)	[1]
Density	2.367 - 2.4 g/mL	[1][4]
Vapor Pressure	841 mmHg at 25°C	[4]
Appearance	Colorless to almost colorless clear liquid	[1][5]

Stability Profile

Difluoroiodomethane is generally stable under recommended storage conditions.[4] However, its stability is influenced by temperature, light, and the presence of incompatible materials. The Carbon-Iodine (C-I) bond is the weakest link in the molecule and is susceptible to homolytic cleavage, initiating decomposition.[6]

Thermal Stability: While specific kinetic data for the thermal decomposition of **difluoroiodomethane** is not readily available in the literature, studies on analogous compounds such as bromodifluoromethane and chlorodifluoromethane suggest a likely decomposition pathway. The primary thermal decomposition mechanism is expected to be the α -elimination of hydrogen iodide (HI) to yield difluorocarbene (:CF₂), a highly reactive intermediate.

A study on the pyrolysis of bromodifluoromethane over a temperature range of 437–515 °C identified the primary decomposition step as the elimination of hydrogen bromide.[7] A similar mechanism has been observed for chlorodifluoromethane.[8]

Photochemical Stability: Iodofluoroalkanes are characterized by strong continuous absorption in the short-range UV field.[6] This property makes them susceptible to photochemical decomposition. The energy from UV light can induce the homolysis of the C-I bond, generating

radicals that can initiate further degradation reactions. For safe handling and to ensure purity, it is crucial to protect **difluoroiodomethane** from light.^[7]

Recommended Storage and Handling Conditions

Proper storage and handling are critical to maintain the integrity of **difluoroiodomethane** and ensure safety.

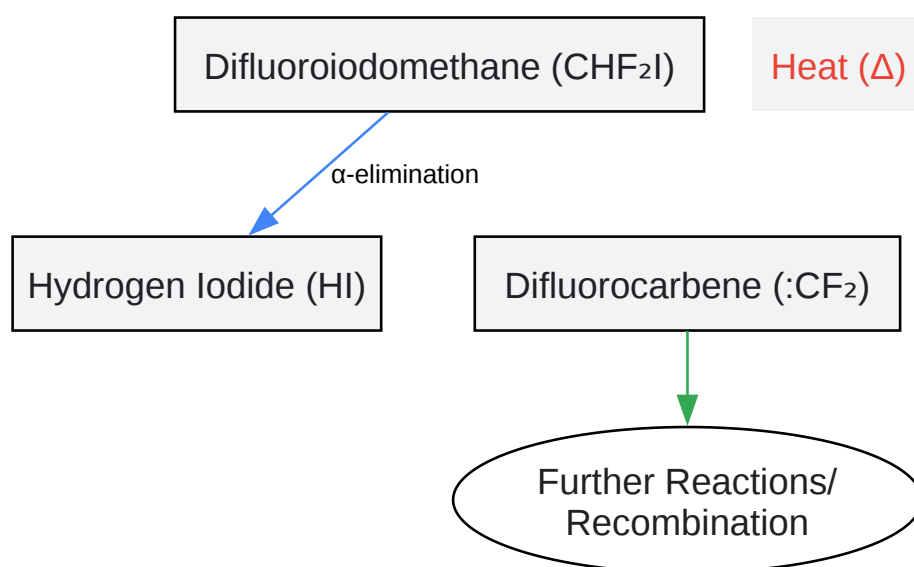
Condition	Recommendation	Source(s)
Temperature	Store in a cool, well-ventilated area. Recommended temperatures vary by supplier, ranging from 2-8 °C to as low as -20 °C.	[6] [7] [9]
Atmosphere	Store under an inert atmosphere, such as argon, to prevent reactions with atmospheric components.	[7]
Light Exposure	Protect from light as it is light-sensitive.	[7]
Container	Keep container tightly closed. For solutions, polyethylene or polypropylene containers are suggested. For the pure compound, it is often supplied in cylinders.	[6] [7]
Ignition Sources	Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and explosion-proof electrical equipment.	[2] [7] [8]
Incompatible Materials	Information on specific incompatible materials is limited. Avoid strong bases and nucleophiles.	[10]
Handling	Handle in a fume hood with adequate ventilation. Avoid direct contact with the substance and prevent the formation of mists. [7]	

Decomposition Pathways

As previously mentioned, the decomposition of **difluoroiodomethane** can be initiated by heat or light.

Proposed Thermal Decomposition Pathway:

Based on analogous haloalkanes, the primary thermal decomposition pathway is the elimination of hydrogen iodide.



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Caption: Proposed thermal decomposition of **difluoroiodomethane**.

Hazardous Decomposition Products: In the event of combustion, toxic fumes are emitted, including carbon dioxide, carbon monoxide, hydrogen fluoride (HF), and hydrogen iodide (HI).
[7]

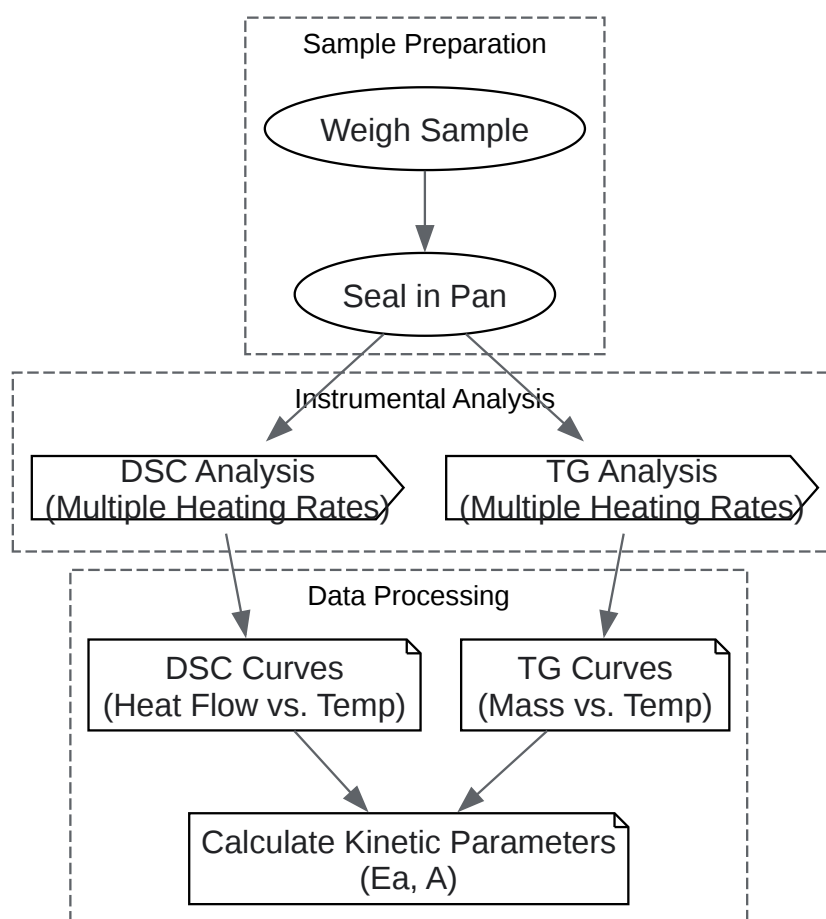
Experimental Protocols for Stability Assessment

Detailed experimental protocols for assessing the stability of **difluoroiodomethane** are not widely published. However, standard methods for evaluating the stability of volatile and halogenated compounds can be adapted.

Thermal Stability Analysis using Differential Scanning Calorimetry (DSC) and Thermogravimetry (TG):

This method can be used to determine the thermal decomposition behavior and calculate kinetic parameters.

- **Sample Preparation:** A small, precise amount of **difluoroiodomethane** is hermetically sealed in an aluminum pan. An empty, sealed pan is used as a reference.
- **DSC Analysis:** The sample and reference pans are heated in a DSC instrument at a constant rate (e.g., 2, 5, 10, 15 °C/min) under an inert atmosphere (e.g., nitrogen). The heat flow to the sample is measured as a function of temperature to identify endothermic (melting, boiling) and exothermic (decomposition) events.
- **TG Analysis:** A sample is heated in a TG instrument at the same heating rates. The mass of the sample is continuously monitored as a function of temperature to quantify mass loss due to evaporation or decomposition.
- **Data Analysis:** The onset temperature and peak temperature of decomposition are determined from the DSC curves. The mass loss as a function of temperature is obtained from the TG curves. These data can be used to calculate kinetic parameters such as the activation energy (E_a) and the pre-exponential factor (A) using methods like the Ozawa and Kissinger equations.[\[11\]](#)



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Caption: Workflow for thermal stability analysis using DSC and TG.

Accelerated Stability Testing:

This protocol is adapted from the EPA guidelines for pesticides and can be used to assess the stability of **difluoroiodomethane** over a shorter period.

- **Sample Storage:** Samples of **difluoroiodomethane** in their final packaging are placed in a temperature-controlled chamber at an elevated temperature (e.g., $54 \pm 2^\circ\text{C}$) for a defined period (e.g., 14 days).[12]
- **Initial and Final Analysis:** The concentration of **difluoroiodomethane** is determined at the beginning of the test and after the 14-day period using a validated analytical method, such

as Gas Chromatography (GC) with an Electron Capture Detector (ECD) or Flame Ionization Detector (FID).[10][12]

- Physical and Chemical Evaluation: At the end of the test, the sample is examined for any physical changes. The formation of degradation products should also be assessed.[12]
- Corrosion Characteristics: The container is visually inspected for any signs of corrosion. For quantitative analysis, the weight of the container can be measured before and after the study.[12]

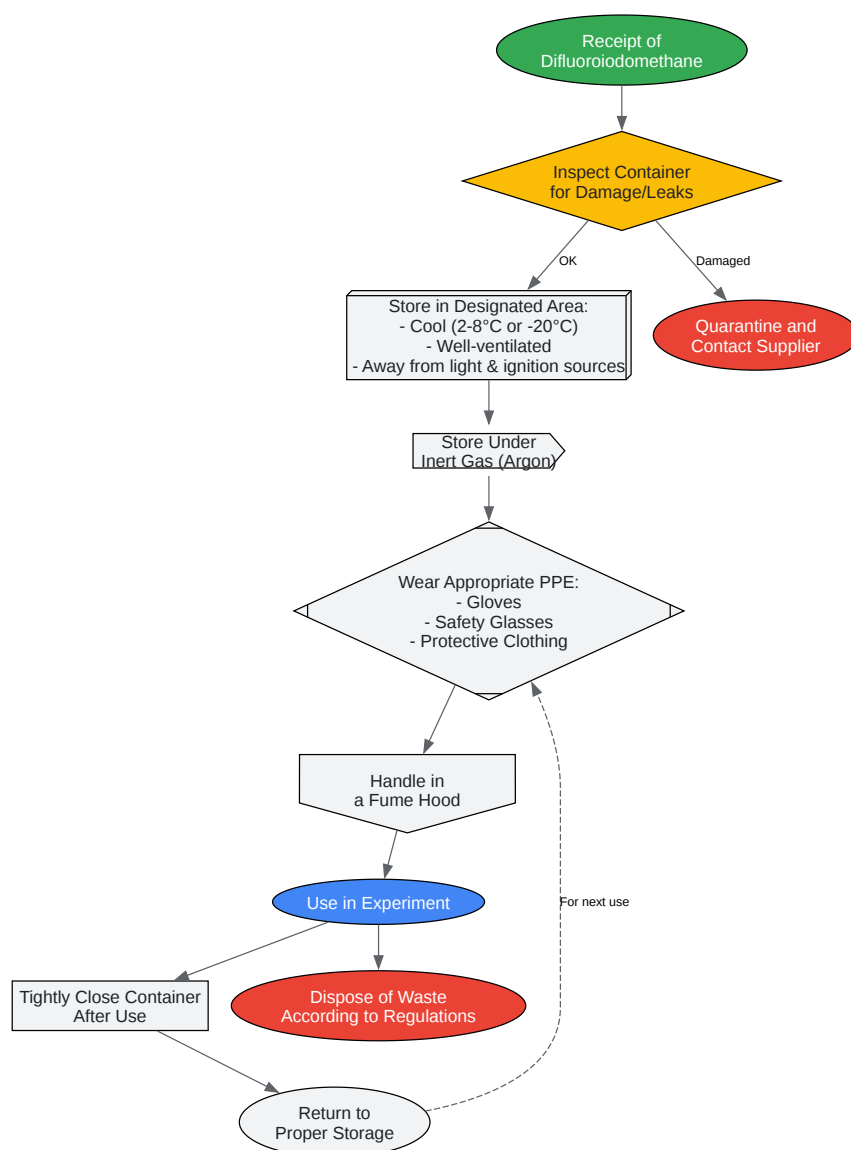
Material Compatibility

Specific material compatibility data for **difluoroiodomethane** is scarce. The choice of materials for handling and storage should be made with caution.

- Plastics: Safety data sheets recommend the use of polyethylene or polypropylene containers for solutions of **difluoroiodomethane**. [6]
- Metals: For pressurized gas cylinders, it is stated that compatible materials of construction should be used, but specific metals are not mentioned.[2] Given that decomposition can produce acidic species like HI and HF, materials resistant to acid corrosion should be considered, especially at elevated temperatures.

It is strongly recommended that users perform their own compatibility testing for their specific applications, as factors like temperature, pressure, and the presence of impurities can significantly affect material compatibility.[13]

Logical Workflow for Safe Handling and Storage



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Caption: Safe handling and storage workflow for **difluoroiodomethane**.

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